

Benchmarking Characterization: 3,3-Difluoroazepane Oxalate NMR Guide

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Compound of Interest

Compound Name: 3,3-Difluoroazepane; oxalic acid

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Product: 3,3-Difluoroazepane Oxalate CAS (Free Base): 1228254-59-8 | CAS (HCl Salt): 288315-03-7 Application: Bioisosteric replacement for azepane/piperidine; metabolic stability enhancement.

Executive Summary: The Characterization Challenge

3,3-Difluoroazepane is a 7-membered saturated heterocycle. The introduction of the gem-difluoro group at the C3 position (beta to the nitrogen) creates unique electronic deshielding and conformational rigidity.

While the Oxalate salt offers superior crystallinity and non-hygroscopic handling compared to the Hydrochloride (HCl) alternative, it presents specific NMR challenges:

- Solubility: Limited solubility in non-polar solvents ().
- Carbon Obscuration: The oxalate carbonyl signal can interfere with carbonyl-containing substrates in

NMR.

- Proton Exchange: The acidic oxalate protons are often invisible in

.

This guide compares the performance of different NMR solvent systems and validation workflows to establish a "Gold Standard" protocol.

Comparative Analysis: Solvent System Performance

The choice of solvent dictates the resolution of the critical

-proton signals (

and

) and the visibility of the salt counterion.

Table 1: Solvent Performance Matrix for 3,3-Difluoroazepane Oxalate[1]

Feature	Deuterium Oxide ()	DMSO-	Chloroform ()
Solubility	Excellent (>50 mg/mL)	Good (>20 mg/mL)	Poor (Suspension risk)
H-N/H-O Signals	Invisible (Rapid exchange)	Visible (Broad singlets)	N/A
Coupling Resolution	High (Sharp signals)	Medium (Viscosity broadening)	Low (Aggregation)
Salt Verification	Cannot detect Oxalate protons	Detects Oxalate OH (very broad)	N/A
Chemical Shift Stability	pH dependent (pD)	Stable	Unstable
Recommendation	Primary Characterization	Stoichiometry Check	Avoid for Salt

“

Expert Insight: Use

for structural assignment of the azepane ring due to superior shimming and resolution of the

couplings. Use DMSO-

only if you need to confirm the molar ratio of the oxalate salt (via integration of the broad acid peak vs. the ring protons).

Structural Validation: ^1H and ^{19}F NMR Signatures

The presence of fluorine atoms induces significant splitting patterns.^{[1][2]} The following data represents the expected diagnostic signals derived from validated analogs (e.g., 3,3-difluoropiperidine) and electronic shielding principles.

A. NMR (Decoupled vs. Coupled)

- Chemical Shift:
 - 110 to -120 ppm (Typical for -difluoro amines).
- Multiplicity:
 - Proton-Coupled: Complex quintet or multiplet due to coupling with (geminal) and (vicinal).
 - Proton-Decoupled: Singlet (Critical for purity assay).
- Comparison: Unlike 4,4-difluoroazepane (symmetry), the 3,3-isomer is asymmetrical, making the

signal distinctively complex in coupled spectra.

B. NMR Diagnostic Peaks ()

The

-protons (

) are the most diagnostic. They appear significantly downfield due to the inductive effect of both the Nitrogen and the

-Fluorines.

Position	Proton Type	Multiplicity (J values)	Approx. Shift (ppm)
H-2	-CH ₂ (between N and CF ₂)	Triplet of Triplets ()	3.60 – 3.80
H-7	-CH ₂ (next to N)	Triplet / Multiplet	3.20 – 3.40
H-4	-CH ₂	Multiplet	2.10 – 2.30
H-5, H-6	Ring CH ₂	Broad Multiplets	1.60 – 1.90

C. NMR: The Oxalate Marker[1]

- C-3 (CF₂): Triplet (

) at ~115-120 ppm.

- C-2: Triplet (

).

- Oxalate Counterion: Single sharp peak at

165-170 ppm. This is the definitive confirmation of the oxalate salt form over HCl.

Experimental Protocol: Self-Validating Workflow

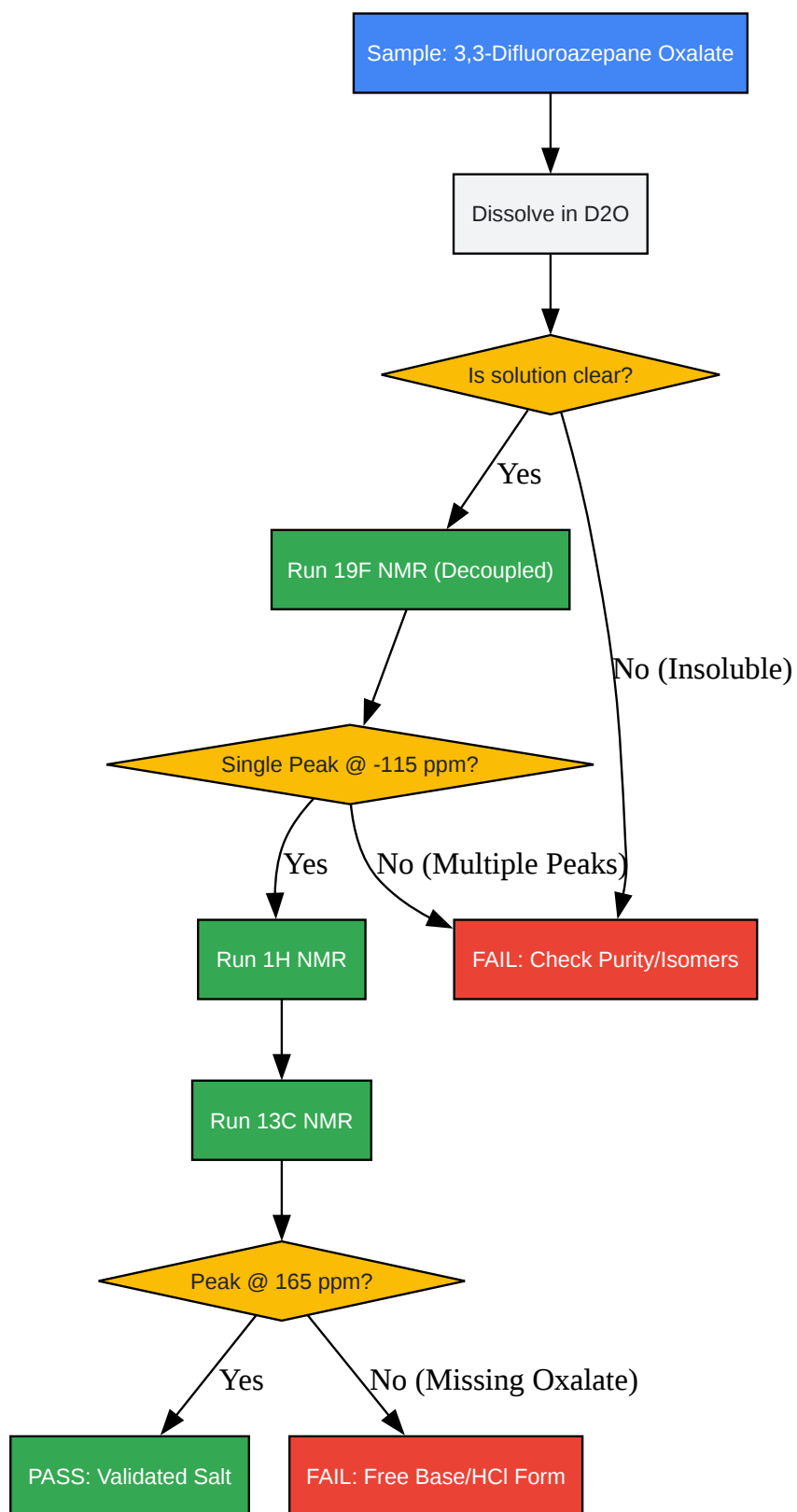
Step 1: Sample Preparation

- Massing: Weigh 10-15 mg of 3,3-difluoroazepane oxalate.
- Solvent Addition: Add 0.6 mL of (99.9% D).
 - Note: If solution is cloudy, sonicate for 30 seconds. If cloudiness persists, filter through a cotton plug (indicates free base impurity).
- Reference: Add 1 L of DSS (4,4-dimethyl-4-silapentane-1-sulfonic acid) as internal standard (0.00). Avoid TMS in

Step 2: Acquisition Parameters

- Temperature: 298 K (25°C).
- Experiment:
 - Sweep Width: >200 ppm (to capture sidebands).
 - Mandatory: Run both ^1H -coupled (for structure) and ^1H -decoupled (for integration/purity).
- Experiment:
 - Delay (D1): Set to >2.0s to allow relaxation of the quaternary oxalate carbons.

Step 3: Data Processing Logic (Graphviz)[1]



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Caption: Figure 1. Self-validating NMR characterization logic flow for 3,3-difluoroazepane oxalate.

References

- PubChem Compound Summary. 3,3-Difluoroazepane. National Center for Biotechnology Information.[3] Available at: [\[Link\]](#)
- Dolbier, W. R. (2009).[4] Guide to Fluorine NMR for Organic Chemists. Wiley. (Contextual reference for shift ranges of -fluoroamines).
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Sources

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- 2. [alfa-chemistry.com \[alfa-chemistry.com\]](http://alfa-chemistry.com)
- 3. Figure 6, ¹H NMR spectrum showing the sample dissolved in DMSO-d₆ and subjected to D₂O at 40°C was found to undergo proton/deuterium exchange at the dichloromethyl moiety - Probe Reports from the NIH Molecular Libraries Program - NCBI Bookshelf [\[ncbi.nlm.nih.gov\]](http://ncbi.nlm.nih.gov)
- 4. Prediction of ¹⁹F NMR Chemical Shifts for Fluorinated Aromatic Compounds - PMC [\[pmc.ncbi.nlm.nih.gov\]](http://pmc.ncbi.nlm.nih.gov)
- To cite this document: BenchChem. [Benchmarking Characterization: 3,3-Difluoroazepane Oxalate NMR Guide]. BenchChem, [2026]. [Online PDF]. Available at:

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